

An In-depth Technical Guide to 5-(4-Methylpiperazin-1-yl)-2-nitroaniline

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Compound of Interest

Compound Name: 5-(4-Methylpiperazin-1-yl)-2-nitroaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological relevance of **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**, a compound of interest in medicinal chemistry and drug discovery.

Physicochemical Properties

5-(4-Methylpiperazin-1-yl)-2-nitroaniline is a solid, yellow to yellow-brown compound.^[1] Its key physicochemical properties are summarized in the table below, providing a foundational dataset for laboratory and developmental work.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₆ N ₄ O ₂	[2][3][4]
Molecular Weight	236.27 g/mol	[2][4]
Melting Point	152-155 °C	[2][3][4]
Boiling Point	444.2 °C at 760 mmHg	[2][3][4]
Density	1.264 g/cm ³	[2][3][4]
pKa (Predicted)	7.35 ± 0.42	[2][3]
LogP	2.03610	[3]
XLogP3	1.1	[4]
Vapor Pressure	4.37E-08 mmHg at 25°C	[2][3]
Flash Point	222.4 °C	[2][3][4]
Appearance	Light yellow to yellow Solid	[1]
Solubility	Soluble in water and organic solvents	[1]

Experimental Protocols

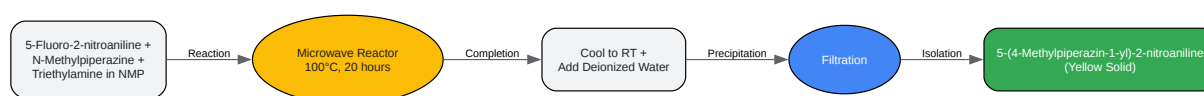
Synthesis of **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**[\[1\]](#)

A common synthetic route to **5-(4-Methylpiperazin-1-yl)-2-nitroaniline** involves the nucleophilic aromatic substitution of a halogenated nitroaniline with N-methylpiperazine. A detailed experimental protocol is as follows:

- **Reaction Setup:** In a suitable reaction vessel, combine 5-fluoro-2-nitroaniline (1 g), N-methylpiperazine (0.752 ml), and triethylamine (1.86 ml) in N-methylpyrrolidone (1.5 ml).
- **Microwave Irradiation:** Place the reaction mixture in a microwave reactor and heat to 100°C for 20 hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature.

- Precipitation: Dilute the reaction mixture with deionized water (50 ml) and stir for 20 minutes to induce precipitation.
- Isolation: Collect the resulting yellow solid by filtration.
- Purification: Wash the solid with deionized water and dry it under high vacuum to yield the final product, 5-(4-methylpiperazine)-2-nitroaniline (1.45 g).

Diagram of the Synthesis Workflow



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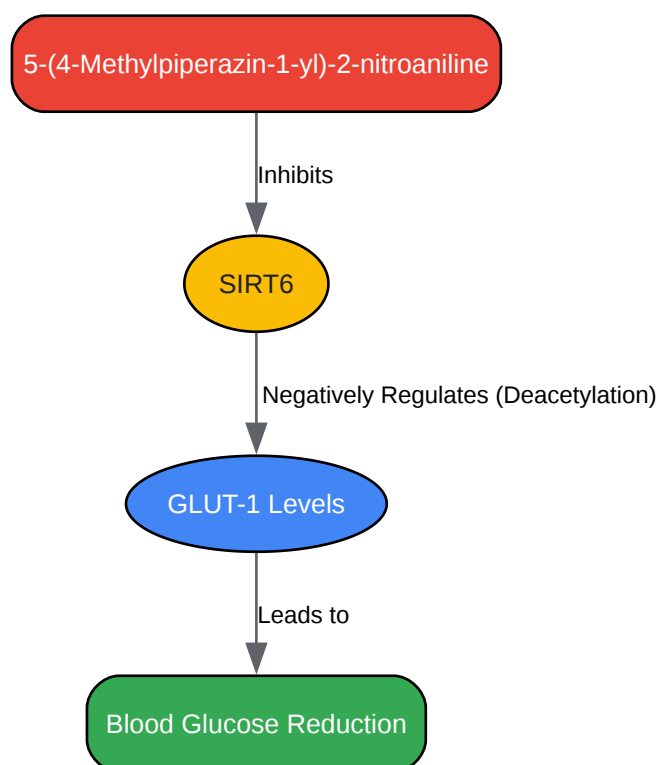
Caption: Synthesis workflow for **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**.

Biological Activity and Signaling Pathway

5-(4-Methylpiperazin-1-yl)-2-nitroaniline has been identified as a potent inhibitor of Sirtuin 6 (SIRT6).^[5] SIRT6 is a histone deacetylase that plays a crucial role in various cellular processes, including glucose metabolism. Inhibition of SIRT6 by this compound has been shown to increase the levels of glucose transporter 1 (GLUT-1), which in turn can lead to a reduction in blood glucose levels.^[5] This makes **5-(4-Methylpiperazin-1-yl)-2-nitroaniline** and its derivatives promising candidates for the treatment of type 2 diabetes.^[5]

The compound demonstrated an IC₅₀ value of 4.93 µM against SIRT6 in a Fluor de Lys (FDL) assay.^[5] It also exhibited K_D values of 9.76 µM and 10 µM in surface plasmon resonance (SPR) and isothermal titration calorimetry (ITC) assays, respectively.^[5] Importantly, it showed high selectivity for SIRT6 over other HDAC family members (SIRT1-3 and HDAC1-11) at concentrations up to 200 µM.^[5]

Diagram of the SIRT6 Signaling Pathway



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Caption: Proposed signaling pathway of **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**.

Safety and Handling

This compound is classified as an irritant, causing skin and serious eye irritation.[4][6] It may also cause respiratory irritation.[6] Standard laboratory safety protocols should be followed when handling this chemical, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[6] Handling should be performed in a well-ventilated area.[6] For detailed safety information, refer to the Safety Data Sheet (SDS).

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